

# (Ethylthio)acetone CAS number 20996-62-7

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: (Ethylthio)acetone

Cat. No.: B1583251

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An In-depth Technical Guide to **(Ethylthio)acetone**

## Abstract

**(Ethylthio)acetone**, also known as 1-(ethylthio)propan-2-one (CAS No. 20996-62-7), is a  $\beta$ -keto sulfide, a class of organosulfur compounds featuring both a ketone and a thioether functional group. This unique bifunctionality makes it a valuable intermediate and building block in synthetic organic chemistry. This guide provides a comprehensive overview of **(Ethylthio)acetone**, detailing its chemical and physical properties, established synthesis protocols, characteristic reactivity, and essential safety and handling information. The content is tailored for researchers, chemists, and professionals in drug development and materials science who may utilize this compound in their work.

## Chemical Identity and Physicochemical Properties

**(Ethylthio)acetone** is a colorless liquid.<sup>[1]</sup> It is identified by several names and registry numbers, ensuring its unambiguous recognition in chemical literature and databases.<sup>[2][3]</sup>

Table 1: Chemical Identifiers for **(Ethylthio)acetone**

Identifier	Value
CAS Number	20996-62-7[4]
IUPAC Name	1-(ethylsulfanyl)propan-2-one[4]
Synonyms	1-(Ethylthio)acetone, Ethyl 2-oxopropyl sulfide, Thioethoxy acetone, $\alpha$ -(Ethylthio)acetone[2][3]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> OS[4]
Molecular Weight	118.20 g/mol [5]
InChI Key	ZKDXKBIOEVBFGV-UHFFFAOYSA-N[4]
Canonical SMILES	CCSCC(C)=O[4]

The physical properties of **(Ethylthio)acetone** are critical for its handling, purification, and use in reactions. These properties have been experimentally determined and are summarized below.

Table 2: Physicochemical Properties of **(Ethylthio)acetone**

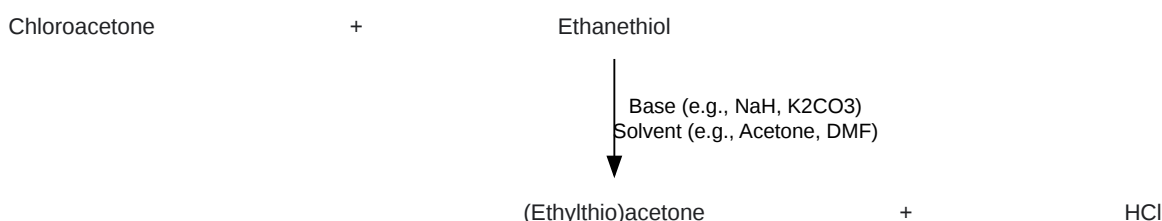
Property	Value	Source
Physical State	Liquid	[1]
Appearance	Clear, colorless	[1]
Boiling Point	170-172 °C	[1][2]
Flash Point	52 °C (125.6 °F)	[1][2]
Density	0.995 g/cm <sup>3</sup>	[2]
Refractive Index (@ 20°C)	1.4720	[2]

## Synthesis and Reactivity

The synthesis of  $\beta$ -keto sulfides like **(Ethylthio)acetone** is a well-established area of organic chemistry.[6] The most direct and common method involves the nucleophilic substitution of an  $\alpha$ -haloketone with a thiol or its corresponding thiolate salt.[6][7]

## General Synthesis Pathway: SN2 Alkylation

The synthesis of **(Ethylthio)acetone** is classically achieved via the reaction of chloroacetone with ethanethiol. This reaction proceeds through a standard SN2 mechanism where the sulfur atom of the thiol(ate) acts as a potent nucleophile, displacing the chloride leaving group from the  $\alpha$ -carbon of the ketone.<sup>[7]</sup> The presence of a mild base is typically required to deprotonate the thiol, forming the more nucleophilic thiolate anion.



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Caption: General synthesis of **(Ethylthio)acetone** via SN2 reaction.

## Detailed Experimental Protocol

This protocol is a representative procedure for the synthesis of **(Ethylthio)acetone**.

Materials:

- Ethanethiol
- Chloroacetone
- Potassium Carbonate (K<sub>2</sub>CO<sub>3</sub>), anhydrous
- Acetone (solvent), anhydrous
- Diethyl ether
- Saturated sodium bicarbonate solution

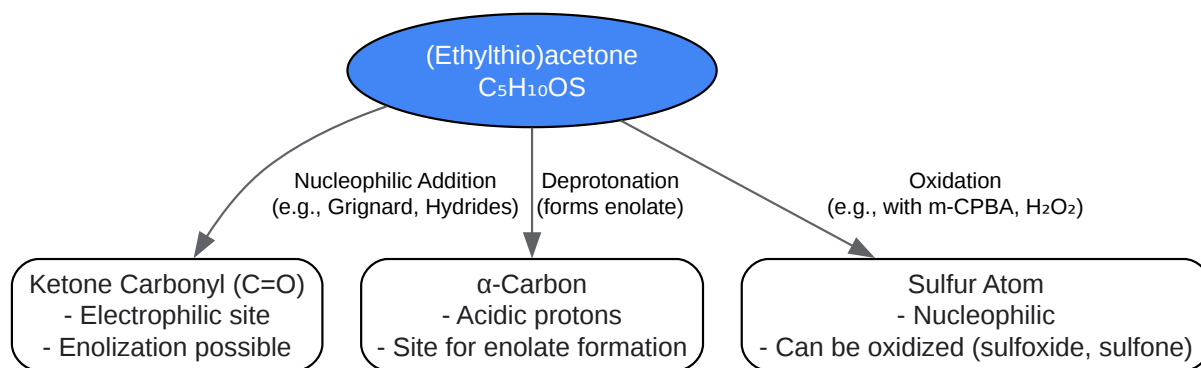
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask, reflux condenser, magnetic stirrer, separatory funnel, rotary evaporator.

#### Procedure:

- Setup: Equip a dry 500 mL round-bottom flask with a magnetic stir bar and a reflux condenser under a nitrogen atmosphere.
- Reagents: To the flask, add anhydrous acetone (200 mL) and anhydrous potassium carbonate (1.2 equivalents).
- Thiol Addition: While stirring vigorously, add ethanethiol (1.0 equivalent) to the suspension.
- Halo-ketone Addition: Add chloroacetone (1.05 equivalents) dropwise to the mixture at room temperature. An exotherm may be observed.
- Reaction: Heat the reaction mixture to reflux and maintain for 4-6 hours, monitoring the reaction progress by TLC or GC-MS.
- Workup: After completion, cool the mixture to room temperature and filter off the inorganic salts.
- Solvent Removal: Concentrate the filtrate under reduced pressure using a rotary evaporator.
- Extraction: Redissolve the crude residue in diethyl ether (150 mL) and transfer to a separatory funnel. Wash the organic layer sequentially with water (2 x 100 mL), saturated sodium bicarbonate solution (1 x 100 mL), and brine (1 x 100 mL).
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: Purify the crude **(Ethylthio)acetone** by vacuum distillation to obtain a colorless liquid.

## Chemical Reactivity

The reactivity of **(Ethylthio)acetone** is dictated by the interplay between the ketone carbonyl group and the adjacent thioether linkage.



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Caption: Key reactivity sites of **(Ethylthio)acetone**.

- **Carbonyl Group:** The ketone is susceptible to standard nucleophilic addition reactions.
- **$\alpha$ -Methylene Protons:** The protons on the carbon between the carbonyl and sulfur groups are acidic and can be removed by a base to form an enolate. This enolate can then participate in various alkylation and condensation reactions.
- **Sulfur Atom:** The lone pairs on the sulfur atom make it nucleophilic and susceptible to oxidation. Mild oxidation (e.g., with one equivalent of m-CPBA) yields the corresponding  $\beta$ -keto sulfoxide, while stronger oxidation can produce the  $\beta$ -keto sulfone. These oxidized derivatives have distinct and useful reactivity profiles.[8]

## Applications in Research and Development

While large-scale industrial applications for **(Ethylthio)acetone** are not widely documented, its role as a research chemical and synthetic intermediate is significant. Its utility stems from its classification as a  $\beta$ -keto sulfide.

- **Synthetic Intermediate:**  $\beta$ -keto sulfides are versatile precursors in organic synthesis.[8] The functional groups can be manipulated to build more complex molecular architectures, which is a cornerstone of medicinal chemistry and drug discovery.

- Heterocycle Synthesis: The bifunctional nature of **(Ethylthio)acetone** makes it a suitable starting material for the synthesis of various sulfur-containing heterocyclic compounds.
- Flavor and Fragrance Research: Although not recommended for flavor or fragrance use, related thioethers and ketones are studied for their organoleptic properties.[9] The chemical properties of **(Ethylthio)acetone** could make it a subject of interest in foundational flavor chemistry research.

## Safety, Handling, and Storage

**(Ethylthio)acetone** is classified as a flammable liquid and requires appropriate precautions for safe handling.[1][2] The toxicological properties have not been fully investigated, warranting a cautious approach.[1]

Table 3: Hazard and Precautionary Information

Classification	Code	Statement
Hazard Statement	H226	Flammable liquid and vapour. <a href="#">[2]</a> <a href="#">[10]</a>
Precautionary Statement	P210	Keep away from heat, sparks, open flames, and hot surfaces. — No smoking. <a href="#">[1]</a> <a href="#">[10]</a>
Precautionary Statement	P240	Ground/bond container and receiving equipment. <a href="#">[10]</a>
Precautionary Statement	P241	Use explosion-proof electrical/ventilating/lighting equipment. <a href="#">[1]</a> <a href="#">[10]</a>
Precautionary Statement	P280	Wear protective gloves/protective clothing/eye protection/face protection.
Precautionary Statement	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. <a href="#">[1]</a> <a href="#">[10]</a>
Precautionary Statement	P501	Dispose of contents/container to an approved waste disposal plant.

## Handling and Personal Protective Equipment (PPE)

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[\[1\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[1\]](#)
- Wear appropriate PPE, including safety glasses or goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)

## First Aid Measures

- If on Skin: Immediately remove all contaminated clothing and rinse the affected area with plenty of water for at least 15 minutes.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.[1]
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms occur.[1]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[1]

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]
- Keep away from heat, sparks, open flames, and other sources of ignition.[1]
- Store separately from strong oxidizing agents.[1]

## Toxicological and Ecological Information

The toxicological and ecological properties of **(Ethylthio)acetone** have not been fully investigated.[1] There is no available data on mutagenic, reproductive, or developmental effects.[1] Due to the lack of data, it should be handled with the assumption that it is potentially hazardous, and exposure should be minimized. Do not empty into drains or the environment.[1]

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- To cite this document: BenchChem. [(Ethylthio)acetone CAS number 20996-62-7]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583251#ethylthio-acetone-cas-number-20996-62-7]

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